

# 2-(trifluoromethyl)pyrrolidine molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Trifluoromethyl)pyrrolidine

Cat. No.: B1334242

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## Core Technical Data for 2-(Trifluoromethyl)pyrrolidine

This document provides the fundamental molecular information for **2-(trifluoromethyl)pyrrolidine**, a key building block in medicinal chemistry and drug development. The trifluoromethyl group often enhances metabolic stability and bioavailability of pharmaceutical compounds.

## Physicochemical Properties

The core molecular data for **2-(trifluoromethyl)pyrrolidine** is summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Identifier	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> F <sub>3</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	139.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Monoisotopic Mass	139.06088375 Da	<a href="#">[1]</a>
CAS Number	109074-67-1	<a href="#">[1]</a> <a href="#">[2]</a>

Note: The data presented corresponds to the neutral form of the molecule. The hydrochloride salt (( $\pm$ )-2-(Trifluoromethyl)Pyrrolidine Hydrochloride, CAS Number 868623-97-6) has a molecular weight of 175.58 g/mol and a molecular formula of C<sub>5</sub>H<sub>8</sub>F<sub>3</sub>N·HCl[4].

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## References

- 1. 2-(Trifluoromethyl)pyrrolidine | C<sub>5</sub>H<sub>8</sub>F<sub>3</sub>N | CID 2782839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(三氟甲基)吡咯烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. (S)-(+)-2-(Trifluoromethyl)pyrrolidine 97 119580-41-5 [sigmaaldrich.com]
- 4. ( $\pm$ )-2-(Trifluoromethyl)Pyrrolidine Hydrochloride [myskinrecipes.com]
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